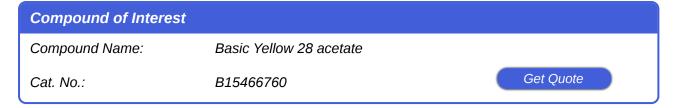


Basic Yellow 28 Acetate: A Technical Guide to a Cationic Dye

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Core Finding: Is Basic Yellow 28 Acetate a Cationic Dye?

Yes, Basic Yellow 28 is unequivocally classified as a cationic dye.[1][2][3] In aqueous solutions, the dye molecule dissociates, yielding a positively charged chromophore, which is the colorbearing component of the molecule.[1] This positive charge is located on a nitrogen atom within the 1,3,3-trimethyl-3H-indolium ring system.[1] Cationic dyes, by their nature, form salts with anions.[4] Therefore, **Basic Yellow 28 acetate** is the salt formed between the cationic Basic Yellow 28 dye and the acetate anion.

Quantitative Data Summary

The following table summarizes the key quantitative data for Basic Yellow 28.



Property	Value	Reference(s)
Chemical Identity		
CAS Number	54060-92-3	[5][6]
Molecular Formula	C21H27N3O5S	[6]
Molecular Weight	433.52 g/mol	[6]
Spectroscopic Properties		
Maximum Absorbance (λmax)	438 - 440 nm (in aqueous solution)	[1][7]
Physicochemical Properties		
Appearance	Yellow to orange powder	[8]
Solubility	Soluble in water (50 g/L) and acetic acid. Slightly soluble in water.	[4][9]
Stability		
pH Stability	Stable in a pH range of 3-6.	[10]
Thermal Stability	Color and luster are unchanged when dyeing at 120°C.	[10][11]
Fastness Properties		
Light Fastness	Good	[4]

Experimental Protocols Synthesis of Basic Yellow 28

The synthesis of Basic Yellow 28 is a multi-step process involving diazotization, coupling, and methylation.[8][11]

Materials:



- p-Anisidine
- Sodium nitrite
- Hydrochloric acid
- Fischer's base (1,3,3-Trimethyl-2-methyleneindoline)
- · Dimethyl sulfate
- Ice
- · Appropriate solvents (e.g., water, methanol)

Procedure:

- Diazotization of p-Anisidine:
 - Dissolve p-Anisidine in a solution of hydrochloric acid and water.
 - Cool the solution to 0-5°C in an ice bath.
 - Slowly add an aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5°C.
 - Stir the mixture for approximately 30 minutes to ensure complete formation of the diazonium salt.
- · Coupling with Fischer's Base:
 - In a separate vessel, dissolve Fischer's base in an appropriate solvent.
 - Slowly add the previously prepared diazonium salt solution to the Fischer's base solution.
 - Maintain the temperature and pH of the reaction mixture as per established protocols for azo coupling reactions.
 - Allow the reaction to proceed until the coupling is complete, which can be monitored by techniques such as thin-layer chromatography (TLC).



- Methylation:
 - To the resulting intermediate, add dimethyl sulfate.
 - The methylation reaction is typically carried out under controlled temperature and pH conditions to ensure the formation of the final cationic dye.
 - After the reaction is complete, the product, Basic Yellow 28, can be isolated by filtration, washed, and dried.

Dyeing of Acrylic Fibers with Basic Yellow 28

This protocol describes a typical exhaust dyeing method for acrylic fibers.

Materials:

- Basic Yellow 28 dye
- Acrylic fiber substrate
- Acetic acid
- Sodium acetate
- Leveling agent (optional, e.g., a cationic retarder)
- Distilled water

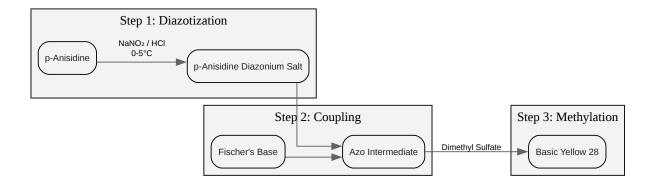
Procedure:

- Dye Bath Preparation:
 - Prepare a dye bath with a specific liquor-to-goods ratio (e.g., 40:1).
 - Add the required amount of Basic Yellow 28 dye, previously dissolved in a small amount of hot water, to the dye bath.
 - Add acetic acid and sodium acetate to the dye bath to create a buffer system and maintain the pH between 4.5 and 5.5.[10]



- If desired, add a leveling agent to ensure even dye uptake.
- · Dyeing Process:
 - Introduce the acrylic fiber substrate into the dye bath at an initial temperature of approximately 60°C.
 - Gradually raise the temperature of the dye bath to the boil (around 100°C) at a controlled rate (e.g., 1-2°C per minute).
 - Maintain the dyeing process at the boiling temperature for 30-60 minutes, depending on the desired shade depth.
 - After dyeing, gradually cool the dye bath to about 60°C before removing the dyed fibers.
- · Rinsing and Drying:
 - Thoroughly rinse the dyed acrylic fibers with water to remove any unfixed dye.
 - A final rinse with a solution containing a non-ionic detergent can be performed to improve fastness properties.
 - Dry the dyed fibers at an appropriate temperature.

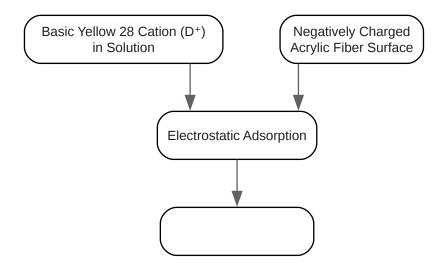
Visualizations





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Caption: Synthesis pathway of Basic Yellow 28.



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Caption: Mechanism of cationic dyeing.

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